

Elmycin D CAS number and molecular formula

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Compound of Interest		
Compound Name:	Elmycin D	
Cat. No.:	B12365856	Get Quote

Elmycin D: A Technical Overview

For Researchers, Scientists, and Drug Development Professionals

Abstract

Elmycin D is a naturally occurring antibiotic belonging to the angucycline class of aromatic polyketides. Isolated from Streptomyces cellulosae ssp. griseoincarnatus, it represents a molecule of interest for its potential biological activities. This document provides a concise technical summary of the available information on **Elmycin D**, including its chemical properties. Due to the limited publicly available data, this guide also incorporates general information on the biosynthesis of angucycline antibiotics to provide a broader context. A significant gap in the literature exists regarding detailed experimental protocols, specific mechanisms of action, and defined signaling pathway interactions for **Elmycin D**.

Core Chemical and Physical Data

The fundamental properties of **Elmycin D** are summarized below. This information is crucial for its identification, synthesis, and further investigation.



Property	Value	Reference
CAS Number	169107-03-3	[1]
Molecular Formula	C19H20O5	[1]
Molecular Weight	328.36 g/mol	[1]
Source Organism	Streptomyces cellulosae ssp. griseoincarnatus	[1]

Biosynthesis of Elmycin D

Detailed experimental protocols for the biosynthesis of **Elmycin D** are not extensively described in publicly accessible literature. However, the seminal work by Gerlitz et al. (1995) outlines its isolation from a mutant strain of Streptomyces cellulosae ssp. griseoincarnatus 1114-2.[1] **Elmycin D** is an angucycline, a class of antibiotics biosynthesized via a type II polyketide synthase (PKS) pathway.

General Angucycline Biosynthetic Pathway

The biosynthesis of angucyclines generally follows a conserved pathway, which can be conceptually broken down into the following stages:

- Polyketide Chain Assembly: A type II PKS iteratively condenses acetyl-CoA and malonyl-CoA units to form a linear polyketide chain.
- Cyclization and Aromatization: The polyketide chain undergoes a series of cyclization and aromatization reactions, catalyzed by specific enzymes, to form the characteristic angular tetracyclic (four-ring) core structure.
- Tailoring Modifications: The core structure is further modified by a variety of "tailoring" enzymes, including oxygenases, methyltransferases, and glycosyltransferases, which leads to the vast structural diversity observed in the angucycline family.

The specific enzymatic steps and intermediates leading to the final structure of **Elmycin D** have not been fully elucidated in the available literature.



Upstream Processes Acetyl-CoA Malonyl-CoA Core Biosynthesis Type II Polyketide Synthase (PKS) terative Condensation Linear Polyketide Chain Folding & Cyclization Cyclases / Aromatases Angucycline Core Structure Post-PKS Modification Downstream Modification Tailoring Enzymes (Oxygenases, Methyltransferases, etc.) Elmycin D

General Workflow for Angucycline Biosynthesis

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Caption: A generalized workflow for the biosynthesis of angucycline antibiotics like **Elmycin D**.



Experimental Protocols

Detailed, step-by-step experimental protocols for the synthesis, purification, and characterization of **Elmycin D** are not available in the public domain. The primary literature focuses on the isolation and structural elucidation from the producing microorganism. For researchers aiming to work with **Elmycin D**, the following general methodologies, typical for the study of natural products, would be applicable:

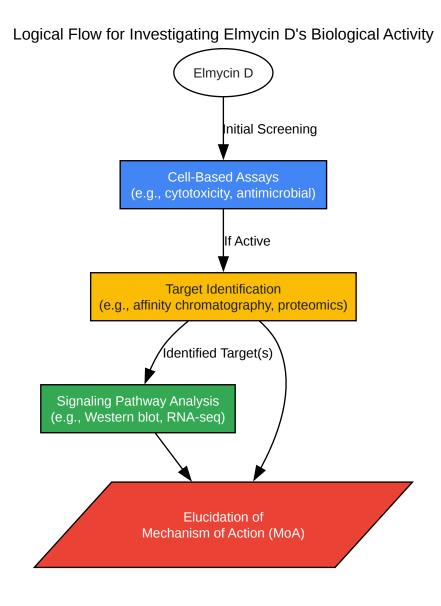
- Fermentation: Culturing of Streptomyces cellulosae ssp. griseoincarnatus in a suitable nutrient medium to induce the production of secondary metabolites, including Elmycin D.
- Extraction: Solvent-based extraction of the fermentation broth and mycelium to isolate the crude mixture of natural products.
- Chromatographic Purification: A series of chromatographic techniques, such as column chromatography, preparative thin-layer chromatography (TLC), and high-performance liquid chromatography (HPLC), would be employed to purify **Elmycin D** from the crude extract.
- Structural Elucidation: Spectroscopic methods, including Nuclear Magnetic Resonance (NMR) and Mass Spectrometry (MS), are essential for confirming the structure of the isolated compound.

Signaling Pathways and Mechanism of Action

There is a notable absence of published research investigating the specific mechanism of action of **Elmycin D** or its effects on cellular signaling pathways. While it is classified as an antibiotic, the precise molecular targets and the downstream cellular consequences of its activity have not been reported.

For context, other members of the angucycline class have been shown to exhibit a range of biological activities, including antibacterial, antifungal, and antitumor properties. The mechanisms of action for these related compounds can vary widely and include DNA intercalation, inhibition of topoisomerases, and induction of apoptosis. However, it is crucial to note that these are general activities of the broader chemical class, and the specific activities of **Elmycin D** remain to be determined through dedicated research.





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Caption: A proposed experimental logic for the future investigation of **Elmycin D**'s mechanism of action.

Conclusion and Future Directions

Elmycin D remains a sparsely studied natural product with a confirmed chemical identity. While its basic molecular formula and CAS number are established, there is a significant opportunity for further research to uncover its biological potential. Future investigations should focus on:



- Total Synthesis: Development of a robust synthetic route to enable the production of larger quantities for biological testing and the creation of novel analogs.
- Biological Screening: Comprehensive screening of Elmycin D against a wide range of bacterial, fungal, and cancer cell lines to identify potential therapeutic applications.
- Mechanism of Action Studies: In-depth studies to identify the molecular target(s) of Elmycin
 D and to delineate the signaling pathways it modulates.

The information presented in this guide is based on the currently available scientific literature. As new research emerges, our understanding of **Elmycin D** will undoubtedly expand.

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